

3-Methoxybenzoyl chloride physical properties

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Compound of Interest

Compound Name: 3-Methoxybenzoyl chloride

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An In-depth Technical Guide to the Physical Properties of 3-Methoxybenzoyl Chloride

This guide provides a comprehensive overview of the core physical properties of **3-Methoxybenzoyl chloride**, tailored for researchers, scientists, and professionals in drug development. The information is presented to facilitate easy access and comparison, with detailed experimental protocols for key property determination.

Core Physical Properties

3-Methoxybenzoyl chloride, also known as m-anisoyl chloride, is a chemical intermediate utilized in the synthesis of various organic compounds.^[1] It plays a role in the development of molecules targeting Alzheimer's disease and in the optimization of inhibitors for cancer research. The compound is a clear, colorless to light yellow liquid at room temperature.^[2]

A summary of its key physical properties is presented in the table below.

| Physical Property | Value | Units | Notes |
|-------------------|---|-------------------|------------------|
| Molecular Formula | C ₈ H ₇ ClO ₂ | [2] | |
| Molecular Weight | 170.59 | g/mol | [2] |
| CAS Number | 1711-05-3 | [2] | |
| Appearance | Clear colorless to light yellow liquid | [1][2] | |
| Boiling Point | 123-125 | °C | at 15 mmHg[1][2] |
| | 128-129 | °C | at 8 mmHg[3] |
| | 184-186 | °C | at 750 mmHg[3] |
| Density | 1.214 | g/mL | at 25 °C[2] |
| Refractive Index | 1.558 | n _{20/D} | [2] |
| Flash Point | 92 | °C | Closed cup[4] |
| Solubility | Soluble in chloroform. [2] Reacts with water. [2][5] Slightly soluble in ethyl acetate.[2][6] | | |

Note on Melting Point: While most sources describe **3-Methoxybenzoyl chloride** as a liquid at room temperature, one source reports a melting point of 101-104 °C.[1] This information is likely an error or refers to a different substance, as it contradicts the other reported physical properties, particularly its state as a liquid at 25°C.

Experimental Protocols

Accurate determination of physical properties is crucial for the successful application of chemical compounds in research and development. Below are detailed methodologies for measuring the key physical properties of **3-Methoxybenzoyl chloride**.

Determination of Boiling Point (Thiele Tube Method)

The Thiele tube method is a convenient technique for determining the boiling point of a small quantity of liquid.[7]

Apparatus:

- Thiele tube
- Thermometer
- Small test tube
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner)
- Mineral oil or other suitable heating bath fluid

Procedure:

- A few milliliters of **3-Methoxybenzoyl chloride** are placed into the small test tube.[8]
- A capillary tube, with its open end downwards, is placed inside the test tube containing the sample.[9]
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is clamped so that it is immersed in the heating fluid within the Thiele tube.[9]
- The side arm of the Thiele tube is gently heated, causing the bath fluid to circulate and heat the sample evenly.[9]
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is stopped, and the bath is allowed to cool slowly.

- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.^[7]

Determination of Density (Pycnometer Method)

A pycnometer, or specific gravity bottle, is used to accurately determine the density of a liquid.^{[10][11]}

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance
- Thermometer
- Water bath

Procedure:

- The clean, dry pycnometer is accurately weighed (m_1).^[12]
- The pycnometer is filled with distilled water of a known temperature and weighed again (m_2).
- The pycnometer is emptied, dried thoroughly, and then filled with **3-Methoxybenzoyl chloride** at the same temperature.
- The filled pycnometer is weighed (m_3).
- The density of the liquid (ρ) is calculated using the following formula: $\rho = [(m_3 - m_1) / (m_2 - m_1)] * \rho_{\text{water}}$ where ρ_{water} is the density of water at the experimental temperature.

Measurement of Refractive Index (Abbe Refractometer)

The refractive index is a measure of how much light is bent, or refracted, when it enters a substance. It is a characteristic property of a substance.

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Dropper

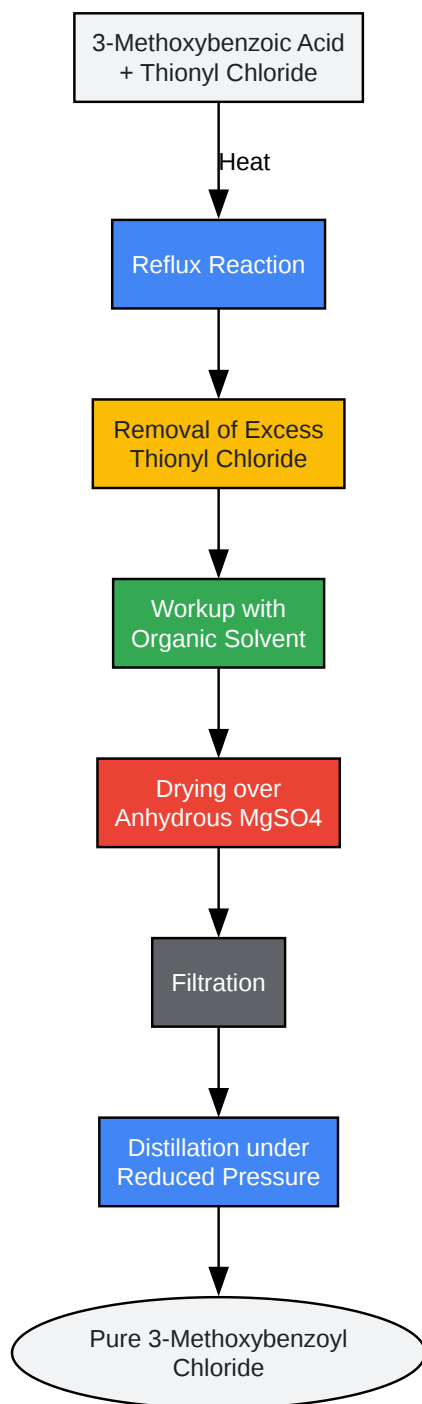
Procedure:

- The refractometer is calibrated using a standard liquid with a known refractive index.
- A few drops of **3-Methoxybenzoyl chloride** are placed on the prism of the refractometer.
- The prisms are closed and the instrument is adjusted to bring the dividing line between the light and dark fields into the crosshairs of the eyepiece.
- The refractive index is read directly from the instrument's scale.
- The temperature at which the measurement is taken is recorded, as the refractive index is temperature-dependent.

Visualizing Experimental Workflow

The following diagram illustrates a generalized workflow for the synthesis and purification of an acyl chloride like **3-Methoxybenzoyl chloride**, a common procedure in organic chemistry laboratories.

Workflow for Synthesis and Purification of 3-Methoxybenzoyl Chloride

[Click to download full resolution via product page](#)Caption: Synthesis and purification workflow for **3-Methoxybenzoyl chloride**.

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